

In-Depth Technical Guide: Molecular Weight of 4-Hydroxyestrone-13C6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxyestrone-13C6

Cat. No.: B15143777

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This technical guide provides a detailed analysis of the molecular weight of **4-Hydroxyestrone-13C6**, a stable isotope-labeled version of the endogenous estrogen metabolite, 4-Hydroxyestrone. This information is critical for researchers and scientists in drug development and metabolic studies who utilize isotope dilution mass spectrometry for quantitative analysis.

Molecular Composition and Isotopic Labeling

4-Hydroxyestrone has a molecular formula of $C_{18}H_{22}O_3$.^{[1][2]} The isotopically labeled variant, **4-Hydroxyestrone-13C6**, is synthesized to incorporate six Carbon-13 (^{13}C) atoms in place of the naturally more abundant Carbon-12 (^{12}C) atoms. This specific labeling provides a distinct mass shift, allowing it to be used as an internal standard in analytical assays.

The calculation of the molecular weight of **4-Hydroxyestrone-13C6** requires the use of the precise atomic mass of the ^{13}C isotope. Carbon-13 is a stable, non-radioactive isotope of carbon containing six protons and seven neutrons.^[3] Its atomic mass is approximately 13.003354835 atomic mass units (amu).^{[3][4]}

Calculation of Molecular Weight

The molecular weight of **4-Hydroxyestrone-13C6** is determined by summing the masses of its constituent atoms, accounting for the six ^{13}C isotopes. The mass of the unlabeled 4-Hydroxyestrone is approximately 286.37 g/mol.^[5] The monoisotopic mass of 4-Hydroxyestrone is 286.15689457 Da.^[6]

The introduction of six ^{13}C atoms in place of six ^{12}C atoms results in a predictable mass increase. The mass difference between a single ^{13}C atom and a ^{12}C atom is approximately 1.003355 amu. Therefore, for **4-Hydroxyestrone- $^{13}\text{C}_6$** , the total mass increase is six times this value.

The monoisotopic mass of **4-Hydroxyestrone- $^{13}\text{C}_6$** is calculated as follows:

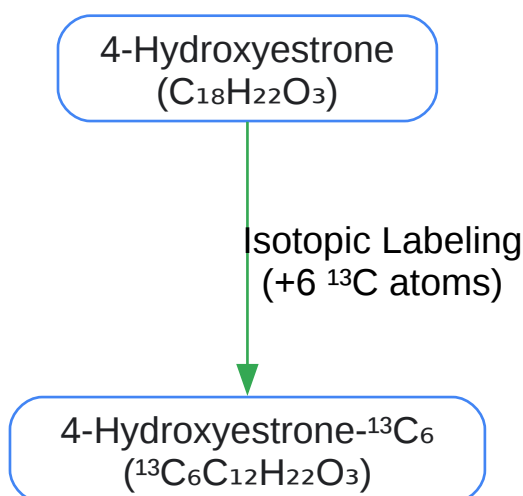
- Monoisotopic Mass of 4-Hydroxyestrone ($\text{C}_{18}\text{H}_{22}\text{O}_3$): 286.15689457 Da[6]
- Mass Increase from Six ^{13}C Atoms: $6 \times (\text{Mass of } ^{13}\text{C} - \text{Mass of } ^{12}\text{C}) = 6 \times (13.003355 - 12.000000) = 6.02013 \text{ Da}$
- Monoisotopic Mass of **4-Hydroxyestrone- $^{13}\text{C}_6$** : $286.15689457 \text{ Da} + 6.02013 \text{ Da} = 292.17702457 \text{ Da}$

Data Presentation

Compound	Molecular Formula	Average Molecular Weight (g/mol)	Monoisotopic Mass (Da)
4-Hydroxyestrone	$\text{C}_{18}\text{H}_{22}\text{O}_3$	286.37	286.156895
4-Hydroxyestrone- $^{13}\text{C}_6$	$^{13}\text{C}_6\text{C}_{12}\text{H}_{22}\text{O}_3$	292.39	292.177025

Visualization of Isotopic Labeling

The following diagram illustrates the conceptual relationship between 4-Hydroxyestrone and its $^{13}\text{C}_6$ isotopologue.



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References

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- To cite this document: BenchChem. [In-Depth Technical Guide: Molecular Weight of 4-Hydroxyestrone-¹³C₆]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15143777#molecular-weight-of-4-hydroxyestrone-13c6]

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